

MGS0274: Application Notes and Protocols for Preclinical Animal Models

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Compound of Interest

Compound Name: MGS0274

Cat. No.: B8462947

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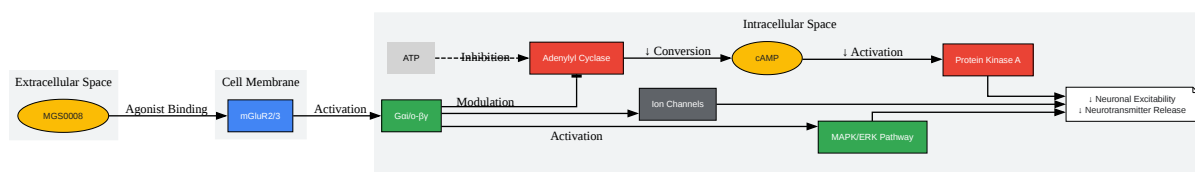
For Researchers, Scientists, and Drug Development Professionals

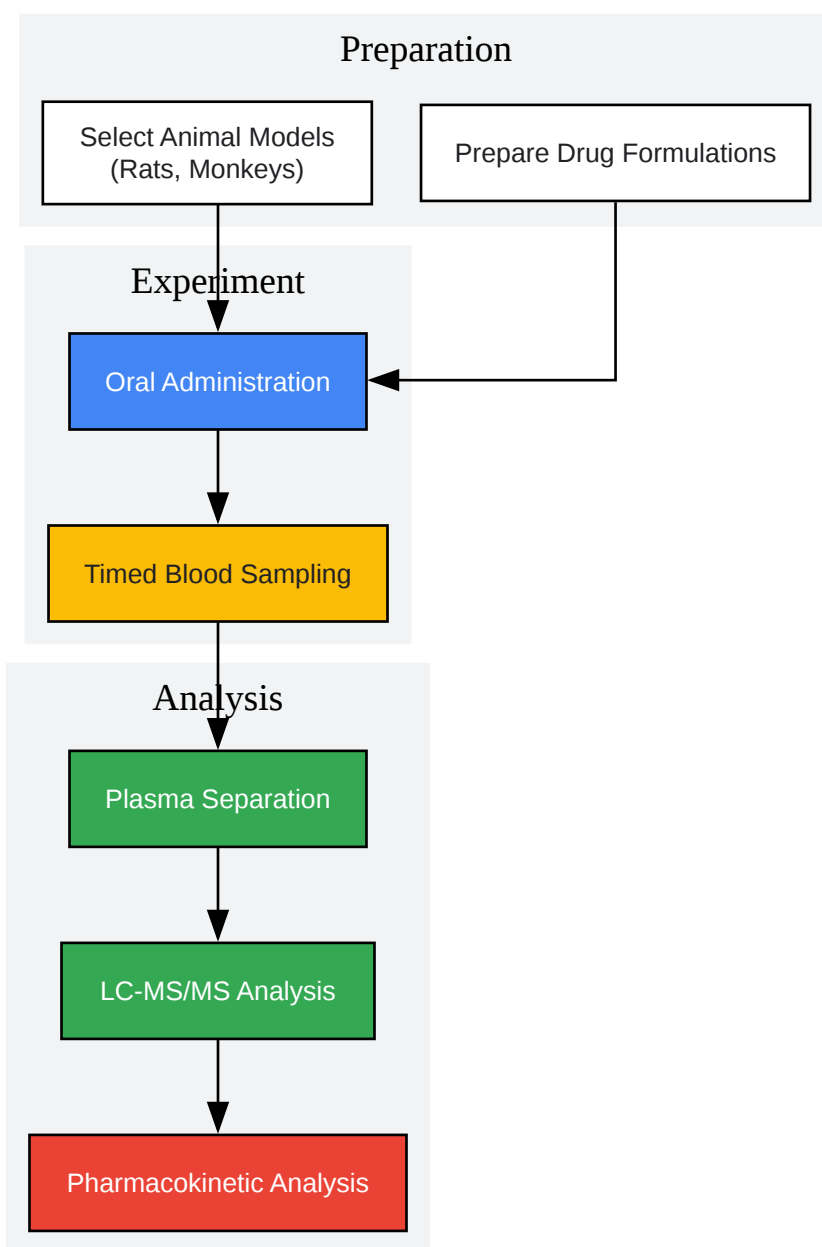
Introduction

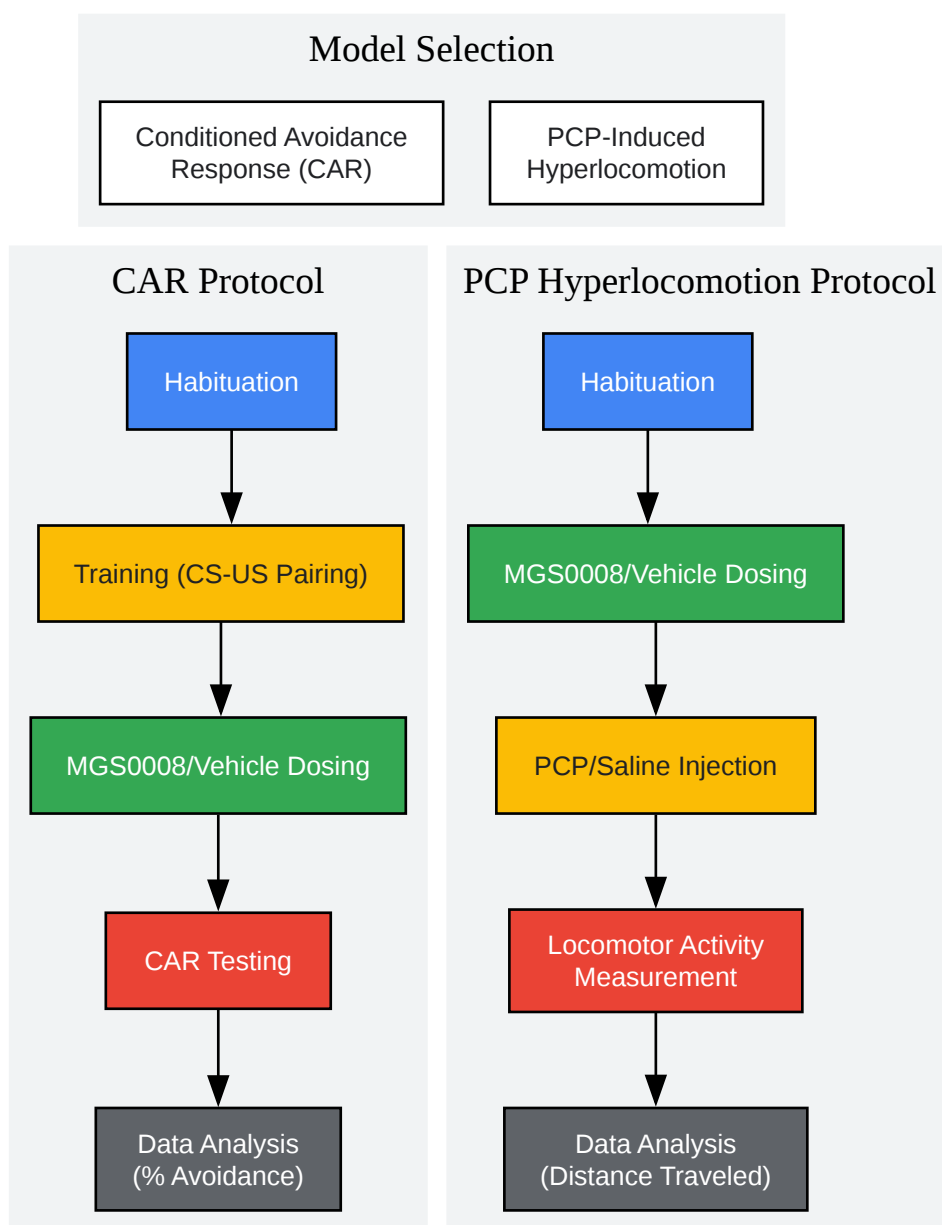
MGS0274 is a besylate salt, ester-based lipophilic prodrug of MGS0008, a potent and selective agonist for the group II metabotropic glutamate receptors 2 and 3 (mGluR2/3).[1][2] Developed for the treatment of schizophrenia, **MGS0274** is designed to improve the oral bioavailability of the highly hydrophilic active compound, MGS0008.[3][4][5] Preclinical studies in animal models, primarily rats and monkeys, have been instrumental in characterizing the pharmacokinetic profile of **MGS0274** and the antipsychotic-like efficacy of its active metabolite, MGS0008.[1][6][7] These application notes provide detailed protocols for the investigation of **MGS0274** and MGS0008 in relevant animal models of schizophrenia.

Mechanism of Action: mGluR2/3 Signaling Pathway

MGS0008, the active form of **MGS0274**, exerts its effects by agonizing mGluR2/3. These receptors are G-protein coupled receptors (GPCRs) predominantly linked to the Gai/o subunit.[1][3] Activation of mGluR2/3 initiates a signaling cascade that primarily results in the inhibition of adenylyl cyclase, leading to a reduction in intracellular cyclic AMP (cAMP) levels and decreased protein kinase A (PKA) activity.[3][7] Downstream of this canonical pathway, mGluR2/3 activation can also modulate other signaling pathways, including the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway, and influence the activity of ion channels.[3]







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References

- 1. Preclinical disposition of MGS0274 besylate, a prodrug of a potent group II metabotropic glutamate receptor agonist MGS0008 for the treatment of schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pharmacological characterization of locomotor sensitization induced by chronic phencyclidine administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Glutamate, Glutamate Receptors, and Downstream Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A rapidly acquired one-way conditioned avoidance procedure in rats as a primary screening test for antipsychotics: influence of shock intensity on avoidance performance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Metabotropic glutamate 2,3 receptor stimulation desensitizes agonist activation of G-protein signaling and alters transcription regulators in mesocorticolimbic brain regions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Acute and chronic phencyclidine effects on locomotor activity, stereotypy and ataxia in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Phosphorylation and regulation of group II metabotropic glutamate receptors (mGlu2/3) in neurons - PMC [pmc.ncbi.nlm.nih.gov]
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